

Essential Safety and Logistical Information for Handling ML 315 Hydrochloride

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Compound of Interest

Compound Name: *ML 315 hydrochloride*

Cat. No.: *B1531625*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of **ML 315 Hydrochloride**.

This document provides comprehensive, procedural guidance for the safe handling of **ML 315 hydrochloride**, a potent inhibitor of Cdc2-like kinases (Clk) and dual-specificity tyrosine-phosphorylation-regulated kinases (Dyrk). Adherence to these protocols is critical to ensure personnel safety and maintain experimental integrity.

Summary of Quantitative Data

For ease of reference and comparison, the following table summarizes the key quantitative data for **ML 315 hydrochloride** and its non-hydrochloride form, ML 315.

Property	Value	Source
Chemical Formula	C ₁₈ H ₁₃ Cl ₂ N ₃ O ₂ · HCl	MedChemExpress SDS
Molecular Weight	410.68 g/mol	MedChemExpress SDS
CAS Number	2172559-91-8	MedChemExpress SDS
Appearance	Solid	MedChemExpress SDS
Purity	≥98%	R&D Systems
Solubility	Soluble to 100 mM in DMSO, Soluble to 50 mM in ethanol	R&D Systems
Storage Conditions	Store at -20°C	R&D Systems
IC ₅₀ (Clk1)	68 nM	MedChemExpress
IC ₅₀ (Clk2)	231 nM	MedChemExpress
IC ₅₀ (Clk4)	68 nM	MedChemExpress
IC ₅₀ (Dyrk1A)	282 nM	MedChemExpress
IC ₅₀ (Dyrk1B)	1156 nM	MedChemExpress
Occupational Exposure Limits	Not established	MedChemExpress SDS

Hazard Identification and Personal Protective Equipment (PPE)

ML 315 hydrochloride is classified as a hazardous substance. The primary hazards include:

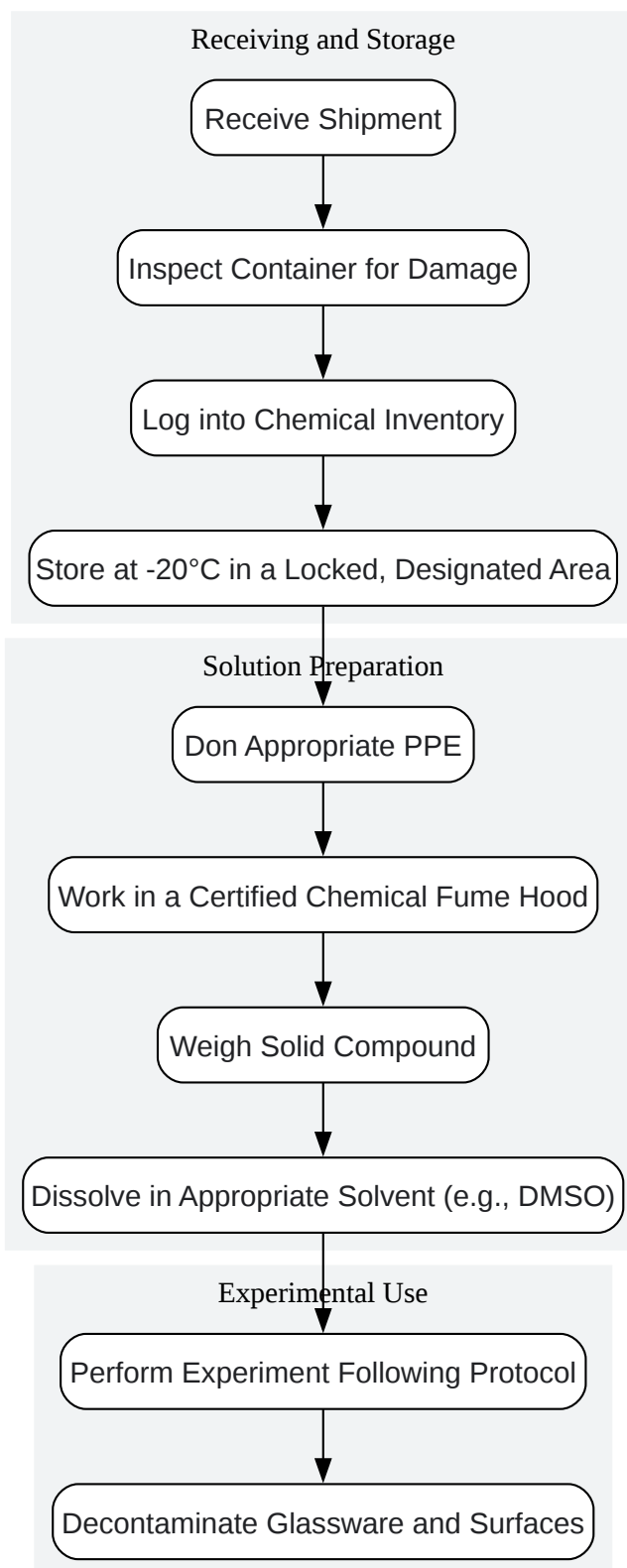
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory tract irritation.[\[1\]](#)

Mandatory Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields	To prevent eye contact with the solid compound or solutions, which can cause serious irritation. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact, which can cause irritation. [1]
Body Protection	Laboratory coat	To protect skin and clothing from accidental spills.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood. A NIOSH-approved respirator may be required if dust is generated and ventilation is inadequate.	To avoid inhalation of dust or aerosols, which can cause respiratory tract irritation. [1]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **ML 315 hydrochloride** is essential to minimize risk. The following workflow outlines the key steps from receiving to experimental use.



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Figure 1: Workflow for Handling **ML 315 Hydrochloride**.

Detailed Protocol:

- Receiving and Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Inventory and Storage: Log the compound into the laboratory's chemical inventory system. Store the container in a locked, designated freezer at -20°C.^[1]
- Preparation for Use:
 - Don all required PPE as specified in the table above.
 - Conduct all manipulations of the solid compound and concentrated solutions within a certified chemical fume hood to prevent inhalation of dust or aerosols.
- Weighing and Dissolving:
 - Carefully weigh the required amount of **ML 315 hydrochloride**.
 - Prepare stock solutions by dissolving the compound in a suitable solvent, such as DMSO.
- Experimental Procedures: Follow established and approved experimental protocols.
- Post-Experiment Decontamination: Thoroughly decontaminate all glassware and work surfaces that have come into contact with **ML 315 hydrochloride**.

Disposal Plan

Proper disposal of **ML 315 hydrochloride** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: Collect unused solid **ML 315 hydrochloride** and any grossly contaminated disposable items (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.

- **Liquid Waste:** Collect all solutions containing **ML 315 hydrochloride** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- **Contaminated Sharps:** Dispose of any contaminated needles or other sharps in a designated sharps container for hazardous chemical waste.

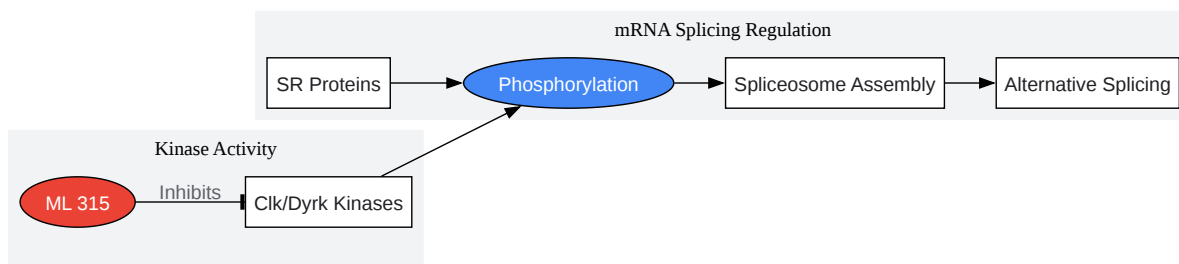
Disposal Procedure:

- **Labeling:** Ensure all waste containers are accurately labeled with "Hazardous Waste," the full chemical name "**ML 315 hydrochloride**," and the associated hazards (Irritant).
- **Storage of Waste:** Store hazardous waste containers in a designated, secure secondary containment area away from incompatible materials.
- **Arranging for Disposal:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations for chemical waste disposal.[\[1\]](#)

Mechanism of Action: Inhibition of Clk/Dyrk Kinases and Impact on mRNA Splicing

ML 315 is a potent and selective inhibitor of the Cdc2-like kinase (Clk) and dual-specificity tyrosine-phosphorylation-regulated kinase (Dyrk) families.[\[2\]](#) These kinases play a critical role in the regulation of pre-mRNA splicing, a fundamental process for the expression of most eukaryotic genes.

The primary mechanism of action of ML 315 is the inhibition of the phosphorylation of serine- and arginine-rich (SR) proteins by Clk and Dyrk kinases.[\[1\]](#) Phosphorylation of SR proteins is essential for their function in the assembly of the spliceosome, the cellular machinery responsible for intron removal and exon ligation. By inhibiting this phosphorylation, ML 315 can modulate alternative splicing events.



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Figure 2: Signaling Pathway of ML 315 Inhibition.

Experimental Protocol: In Vitro Kinase Inhibition Assay

The following is a general protocol for assessing the inhibitory activity of **ML 315 hydrochloride** against a target kinase, such as Clk1. This protocol can be adapted for other kinases and assay formats (e.g., fluorescence or luminescence-based).

Materials:

- **ML 315 hydrochloride** stock solution (e.g., 10 mM in DMSO)
- Purified active kinase (e.g., recombinant human Clk1)
- Kinase-specific peptide substrate
- ATP (Adenosine triphosphate)
- Kinase assay buffer (e.g., containing Tris-HCl, MgCl₂, DTT)
- Assay plates (e.g., 96-well or 384-well)
- Detection reagent (e.g., ADP-Glo™, Kinase-Glo®)

- Plate reader capable of detecting the assay signal (e.g., luminometer)

Procedure:

- Compound Dilution: Prepare a serial dilution of the **ML 315 hydrochloride** stock solution in the kinase assay buffer to create a range of concentrations for testing. Also, prepare a vehicle control (DMSO in assay buffer).
- Assay Plate Preparation: Add the diluted **ML 315 hydrochloride** solutions and the vehicle control to the wells of the assay plate.
- Kinase/Substrate Addition: Add the kinase and its corresponding peptide substrate to each well.
- Pre-incubation: Incubate the plate at room temperature for a defined period (e.g., 10-15 minutes) to allow the inhibitor to bind to the kinase.
- Reaction Initiation: Initiate the kinase reaction by adding ATP to each well. The final ATP concentration should ideally be at or near the K_m value for the specific kinase.
- Reaction Incubation: Incubate the plate at a controlled temperature (e.g., 30°C) for a specific duration (e.g., 30-60 minutes).
- Reaction Termination and Signal Detection: Stop the kinase reaction and measure the kinase activity using a suitable detection reagent and plate reader according to the manufacturer's instructions. For example, in an ADP-Glo™ assay, the amount of ADP produced is measured as a luminescent signal.
- Data Analysis:
 - Calculate the percentage of kinase inhibition for each concentration of **ML 315 hydrochloride** relative to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
 - Determine the IC_{50} value by fitting the data to a suitable dose-response curve.

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References

- 1. Small-molecule pyrimidine inhibitors of the cdc2-like (Clk) and dual specificity tyrosine phosphorylation-regulated (Dyrk) kinases: Development of chemical probe ML315 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Dual-Specificity, Tyrosine Phosphorylation-Regulated Kinases (DYRKs) and cdc2-Like Kinases (CLKs) in Human Disease, an Overview - PMC [pmc.ncbi.nlm.nih.gov]
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